

Part 1: Hazard Assessment & Chemical Properties

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Compound of Interest

Compound Name: GTP TRIS SALT

CAS No.: 103192-46-7

Cat. No.: B1140819

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Before disposal, you must validate the state of the material. **GTP Tris Salt** is often supplied as a 100 mM aqueous solution at pH 7.0–7.5.[2]

Table 1: Chemical Safety Profile (**GTP Tris Salt**)

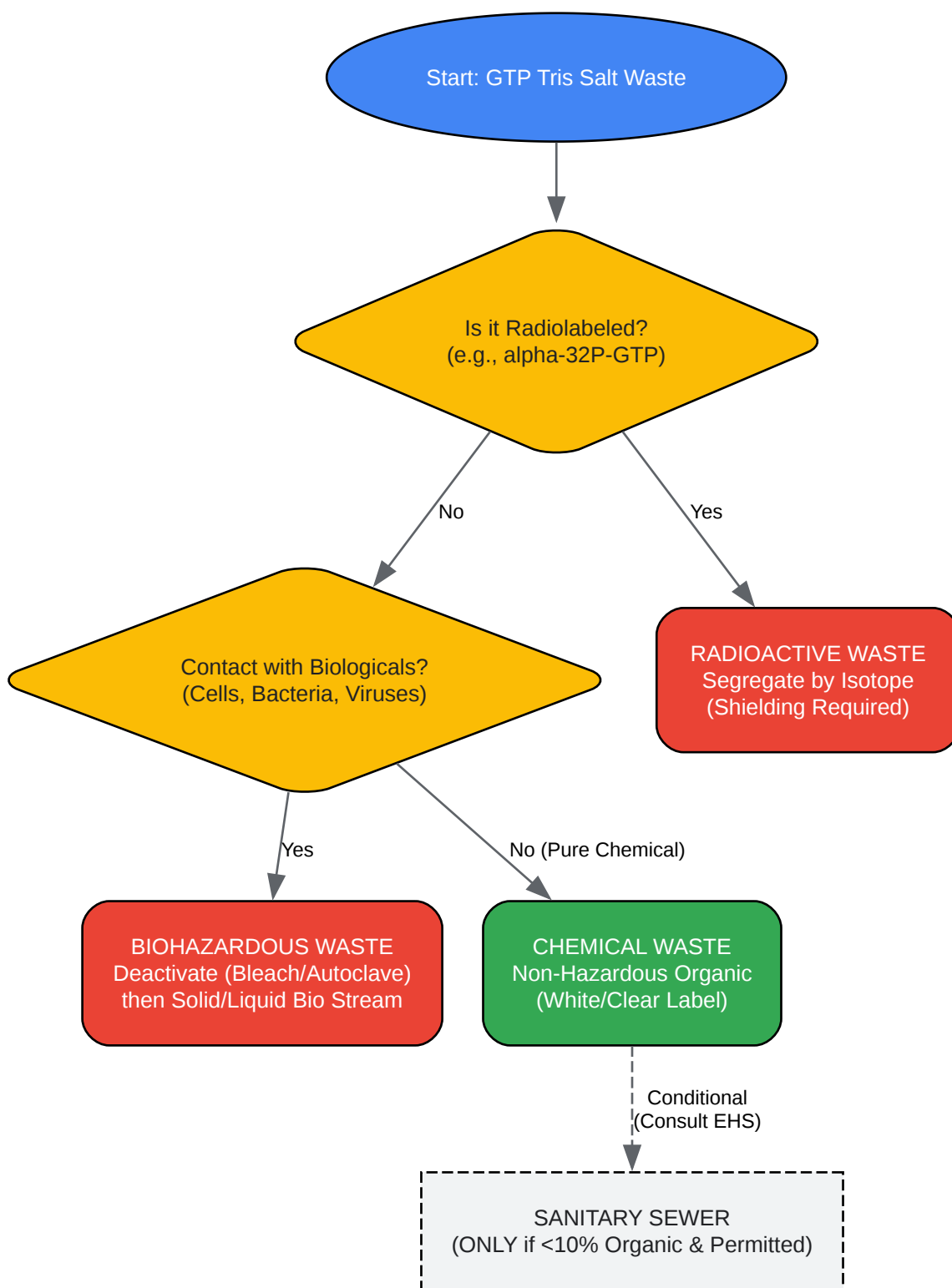
Property	Specification	Disposal Implication
CAS Number	56001-37-7 (Salt) / 77-86-1 (Tris)	Use for waste labeling and inventory tracking.[1]
pH	7.0 – 7.5 (Buffered)	Generally safe for drain disposal only if local EHS permits; otherwise, treat as organic chemical waste.[1]
Stability	Hydrolyzes at room temp	Degraded GTP (GDP/GMP + Phosphate) is non-toxic but remains chemical waste.[1]
Reactivity	Incompatible with strong oxidizers	Do not mix with nitric acid or perchlorates in waste carboys. [1]
Toxicity	Non-hazardous (GHS)	Low acute toxicity; however, Tris is an organic amine and regulated in some jurisdictions. [1][3]

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Expert Insight: The "Tris" component is critical here. While GTP is a biological metabolite, Tris is an organic amine. Some municipal water authorities strictly regulate the discharge of organic amines due to their nitrogen load. Always default to chemical waste collection unless your facility has an explicit drain disposal permit for dilute Tris buffers.[1]

Part 2: Waste Stream Triage (Decision Framework)

Effective disposal depends entirely on what the GTP has touched. Use the following logic flow to determine the correct waste stream.



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Figure 1: Triage logic for determining the correct disposal pathway based on experimental contamination.

Part 3: Detailed Disposal Protocols

Scenario A: Pure Chemical Waste (Expired Stocks/Powder)

Applicability: Unused aliquots, expired stock solutions, or spilled powder.[1]

The Protocol:

- Segregation: Do not mix with halogenated solvents (e.g., chloroform) or strong oxidizers.
- Containerization:
 - Liquids: Pour into a High-Density Polyethylene (HDPE) carboy labeled "Non-Hazardous Chemical Waste." [1]
 - Solids: Sweep spilled powder into a sealable bag or jar. Label as "Solid Chemical Waste: **GTP Tris Salt.**"
- Labeling: Your label must list constituents clearly:
 - Content: Water (95%), Tris Base (<2%), GTP (<2%). [1]
 - Hazard: [1][3][4][5] None (or "Irritant" if high concentration Tris). [1]
- Handover: Cap tightly and request pickup from your Environmental Health & Safety (EHS) department.

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Why this matters: Although non-toxic, pouring large volumes of phosphate-rich solutions (GTP) down the drain can contribute to eutrophication in local water systems. [1] Chemical incineration is the environmentally responsible choice [1].

Scenario B: Biohazardous Waste (Cell Culture/Transfection)

Applicability: GTP used in in vitro transcription (IVT) or transfection mixes.[1]

The Protocol:

- Deactivation:
 - Add Sodium Hypochlorite (Bleach) to a final concentration of 10% (v/v).[1]
 - Allow to sit for 30 minutes. This destroys biological activity (e.g., plasmids, bacteria).[1]
- Disposal:
 - After deactivation, the solution can often be poured down the lab sink with copious water (check local biosafety level rules).[1]
 - Solid Waste: Pipette tips and tubes must go into Red Biohazard Bags or sharps containers for autoclaving/incineration [2].

Scenario C: Radioactive Waste (Trace Labeling)

Applicability: GTP spiked with

-32P or

-32P.[1]

The Protocol:

- Segregation: Strictly separate from general chemical waste. Use acrylic shielding (beta/gamma blockers).[1]
- Liquid Waste: Collect in a dedicated carboy labeled with the specific isotope (e.g., P-32).[1]
- Solid Waste: Place contaminated gloves, tips, and tubes in a plexiglass waste bin lined with a radioactive waste bag.

- Decay-in-Storage: If permitted, store P-32 waste (Half-life ~14.3 days) for 10 half-lives (approx. 5 months) until background radiation levels are reached, then dispose of as regular trash with labels defaced [3].[1]

Part 4: Emergency Procedures (Spills)

In the event of a spill of pure **GTP Tris Salt** (liquid or powder):

- PPE: Wear nitrile gloves, lab coat, and safety glasses.
- Containment:
 - Powder: Cover with damp paper towels to prevent dust generation. Sweep carefully.
 - Liquid: Absorb with paper towels or inert absorbent (vermiculite).[1]
- Cleanup: Clean the area with a mild detergent and water.
- Disposal: Place all cleanup materials into a chemical waste bag.

Part 5: Regulatory Compliance & Documentation

- EPA (USA): **GTP Tris Salt** is not listed as a P-list or U-list hazardous waste under RCRA (40 CFR 261.33).[1] However, the "mixture rule" applies if mixed with other hazardous solvents [4].
- OSHA: Ensure your Safety Data Sheet (SDS) is accessible (29 CFR 1910.1200).[1]
- Local EHS: Always verify if your institution classifies Tris buffers >50mM as "High COD" (Chemical Oxygen Demand) waste, which requires collection rather than drain disposal.[1]

References

- Thermo Fisher Scientific. (2024).[6][7] Safety Data Sheet: Guanosine 5'-triphosphate, Tris buffered. Retrieved from [1]
- University of Utah. (n.d.). Management of Biosafety Level 1 (BSL1) Recombinant or Synthetic Nucleic Acid Waste. Retrieved from [1]

- University of Wollongong. (2018). Laboratory Waste Disposal Guidelines. Retrieved from
- BenchChem. (2025).^[8] Proper Disposal of Tris-Hydroxymethyl-Methyl-Ammonium. Retrieved from ^[1]

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Sources

- 1. scientificlabs.co.uk [scientificlabs.co.uk]
- 2. assets.fishersci.com [assets.fishersci.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. fishersci.com [fishersci.com]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
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